

Personal protective equipment for handling JQ-1 (carboxylic acid)

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Compound of Interest

Compound Name: JQ-1 (carboxylic acid)

Cat. No.: B608251

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Essential Safety and Handling Guide for JQ-1 (Carboxylic Acid)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **JQ-1 (carboxylic acid)**, a potent BET bromodomain inhibitor. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

JQ-1 (carboxylic acid) is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling **JQ-1 (carboxylic acid)**.

PPE Category	Specification	Reason
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation[1][2].
Skin Protection	- Gloves: Nitrile or neoprene gloves. Ensure gloves are of sufficient thickness and are regularly inspected for tears or punctures before use. - Lab Coat: A standard laboratory coat, fully buttoned. - Clothing: Long pants and closed-toe shoes.	Prevents skin contact which can cause irritation[1][2]. Nitrile and neoprene are recommended for their resistance to a range of chemicals, including acids and organic compounds.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. If handling large quantities or where dust/aerosol generation is likely, a NIOSH-approved respirator may be necessary.	Minimizes the inhalation of the compound, which can cause respiratory tract irritation[1].

Safe Handling and Operational Protocol

2.1. Engineering Controls:

- Ventilation: All weighing and solution preparation of **JQ-1 (carboxylic acid)** must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors[1].
- Eye Wash and Safety Shower: An operational and easily accessible eye wash station and safety shower are essential in the immediate work area.

2.2. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within the chemical fume hood by laying down absorbent, disposable bench paper.
- Weighing:
 - Carefully weigh the desired amount of **JQ-1 (carboxylic acid)** powder on a tared weigh boat inside the fume hood.
 - Avoid creating dust. If any powder is spilled, clean it immediately following the spill response protocol (Section 4).
- Solubilization:
 - **JQ-1 (carboxylic acid)** is soluble in DMSO[3][4].
 - Add the desired solvent to the vessel containing the weighed compound.
 - Gently swirl or vortex to dissolve. Avoid splashing.
- Storage:
 - Store **JQ-1 (carboxylic acid)** in a tightly sealed container in a cool, dry, and well-ventilated area[1]. Recommended storage temperatures are refrigerated (2-8°C) or frozen (-20°C) for long-term stability[3][5][6].
 - Keep away from incompatible materials such as strong oxidizing agents.
- General Hygiene:
 - Do not eat, drink, or smoke in the laboratory[1][2].
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn[1][2].

Disposal Plan

Dispose of **JQ-1 (carboxylic acid)** waste in accordance with local, state, and federal regulations[1].

3.1. Waste Categorization:

Waste Type	Description	Disposal Container
Solid Waste	Unused JQ-1 (carboxylic acid) powder, contaminated weigh boats, and disposable lab supplies (e.g., pipette tips, microfuge tubes).	Labeled hazardous chemical waste container.
Liquid Waste	Solutions containing JQ-1 (carboxylic acid), and solvent rinses from cleaning contaminated glassware.	Labeled hazardous liquid chemical waste container. Ensure waste is compatible with other contents of the container.
Contaminated Sharps	Needles or other sharps contaminated with JQ-1 (carboxylic acid).	Puncture-proof sharps container labeled for hazardous chemical waste.
Contaminated PPE	Used gloves, disposable lab coats, and other contaminated personal protective equipment.	Double-bagged and placed in a labeled hazardous waste container.

3.2. Decontamination of Glassware:

- Rinse glassware that has come into contact with **JQ-1 (carboxylic acid)** with a suitable solvent (e.g., ethanol or acetone) under a fume hood.
- Collect the solvent rinse as hazardous liquid waste.
- After the initial solvent rinse, wash the glassware with soap and water.

Emergency Spill Response Protocol

In the event of a spill, follow these procedures immediately.

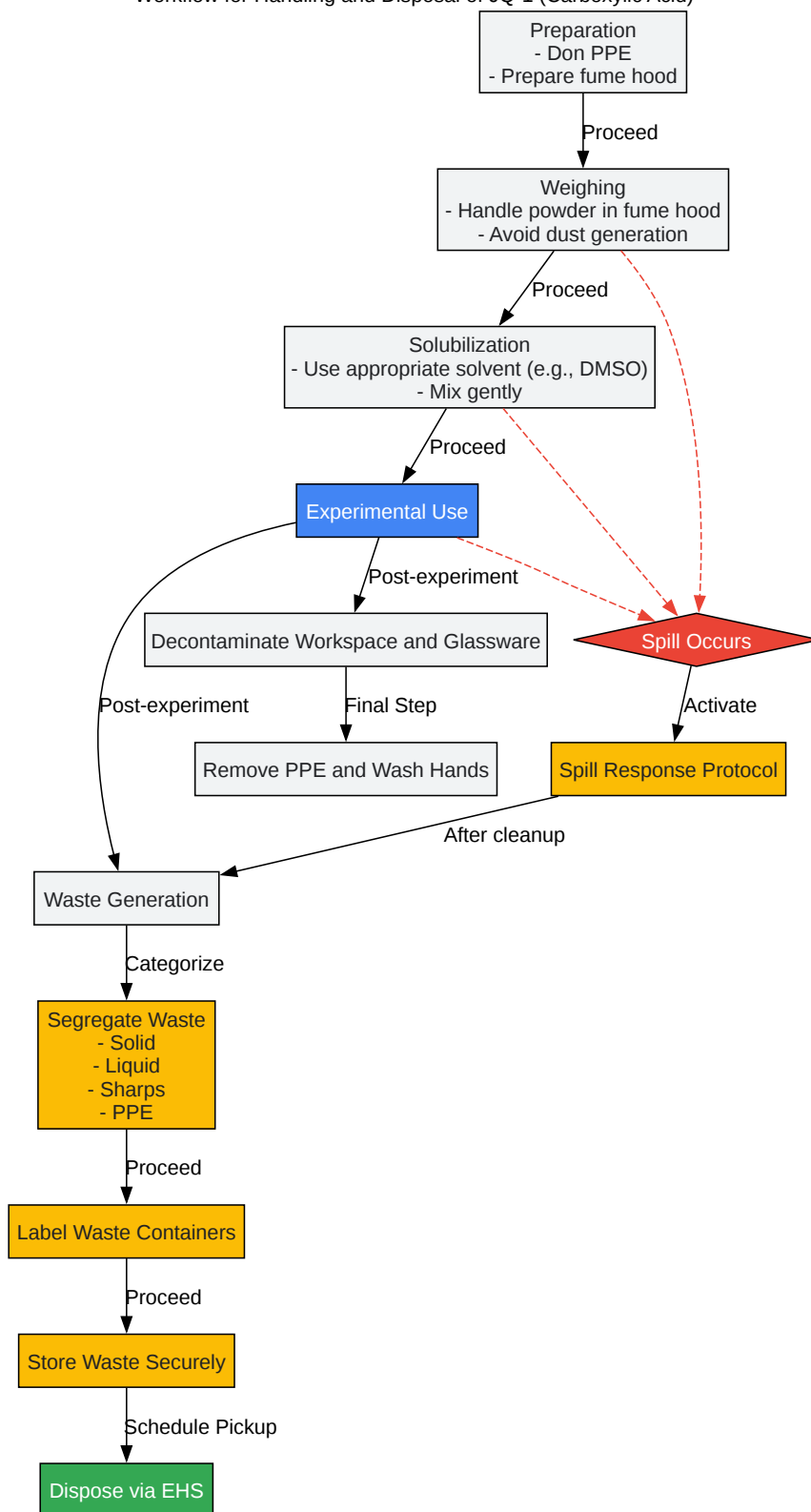
Spill Type	Action
Minor Powder Spill (<1g in a fume hood)	1. Ensure proper PPE is worn. 2. Gently cover the spill with a damp paper towel to avoid raising dust. 3. Carefully wipe up the spill, working from the outside in. 4. Place the contaminated paper towels in a sealed bag and dispose of as solid hazardous waste. 5. Wipe the area with a solvent-soaked cloth (e.g., ethanol), and then with soap and water. Dispose of cleaning materials as hazardous waste.
Minor Liquid Spill (<100mL in a fume hood)	1. Ensure proper PPE is worn. 2. Contain the spill with absorbent pads or other absorbent material. 3. Once absorbed, collect the material using non-sparking tools. 4. Place the absorbed material into a sealed container for hazardous waste disposal. 5. Decontaminate the spill area with a suitable solvent and then with soap and water.
Major Spill (Outside of a fume hood or a large quantity)	1. Evacuate: Immediately alert others in the area and evacuate the laboratory. 2. Isolate: Close the doors to the laboratory to contain the spill. 3. Report: Notify your institution's Environmental Health and Safety (EHS) department and your supervisor immediately. 4. Do not attempt to clean up a major spill unless you are trained and equipped to do so. Await the arrival of the emergency response team.
Personal Contamination	- Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [1] [2] - Eyes: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention. [1] - Inhalation: Move to fresh air. If breathing is

difficult, seek immediate medical attention.[1] -

Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][2]

Workflow for Handling and Disposal of JQ-1 (Carboxylic Acid)

Workflow for Handling and Disposal of JQ-1 (Carboxylic Acid)

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Caption: Workflow for the safe handling and disposal of JQ-1.

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